

Safeguarding Your Research: A Comprehensive Guide to Handling Ethyl Indole-2-Carboxylate

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Compound of Interest

Compound Name: Ethyl indole-2-carboxylate

Cat. No.: B386271

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **Ethyl indole-2-carboxylate**, ensuring a secure laboratory environment.

Chemical Identifier and Hazard Summary

Identifier	Value
Product Name	Ethyl indole-2-carboxylate
CAS Number	3770-50-1
Molecular Formula	C ₁₁ H ₁₁ NO ₂
Molecular Weight	189.21 g/mol

This compound is classified as a hazardous substance. Always consult the specific Safety Data Sheet (SDS) provided by your supplier for the most detailed information.

Hazard Classification	GHS Code	Statement
Acute toxicity, oral	H302	Harmful if swallowed
Skin corrosion/irritation	H315	Causes skin irritation[1]
Serious eye damage/eye irritation	H319	Causes serious eye irritation[1]
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation

Personal Protective Equipment (PPE)

To ensure your safety, the following personal protective equipment is mandatory when handling **Ethyl indole-2-carboxylate**.

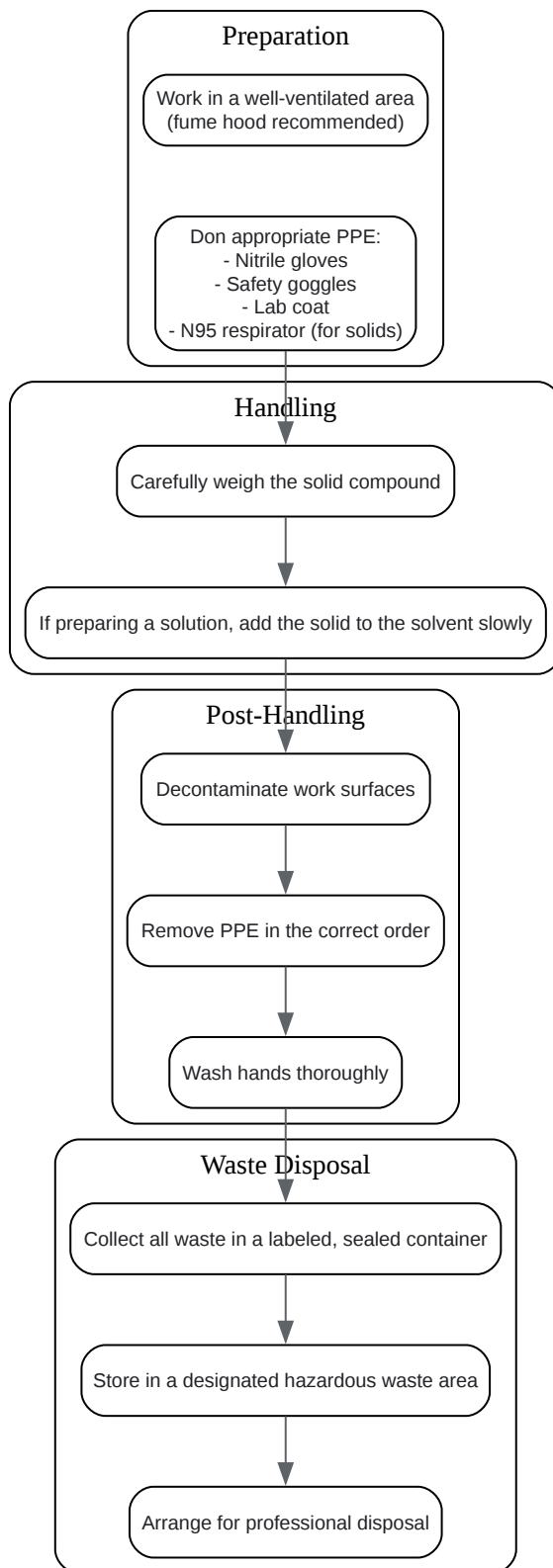
PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile)[2]
Eye Protection	Safety glasses with side shields or chemical safety goggles[2]
Body Protection	Laboratory coat[2]
Respiratory Protection	For solids/powders, a dust mask (e.g., N95 respirator) is recommended[3]

Nitrile gloves are a suitable choice for protection against a variety of chemicals and are recommended for handling **Ethyl indole-2-carboxylate**.^[4] However, it is crucial to note that their resistance can be affected by temperature, duration of exposure, and specific chemical concentrations.^{[5][6]} For prolonged or direct contact, consider double-gloving or consulting the glove manufacturer's resistance chart.^[5]

Operational and Disposal Plans

Step-by-Step Handling Protocol

A systematic approach to handling **Ethyl indole-2-carboxylate** is crucial to minimize exposure and prevent contamination.

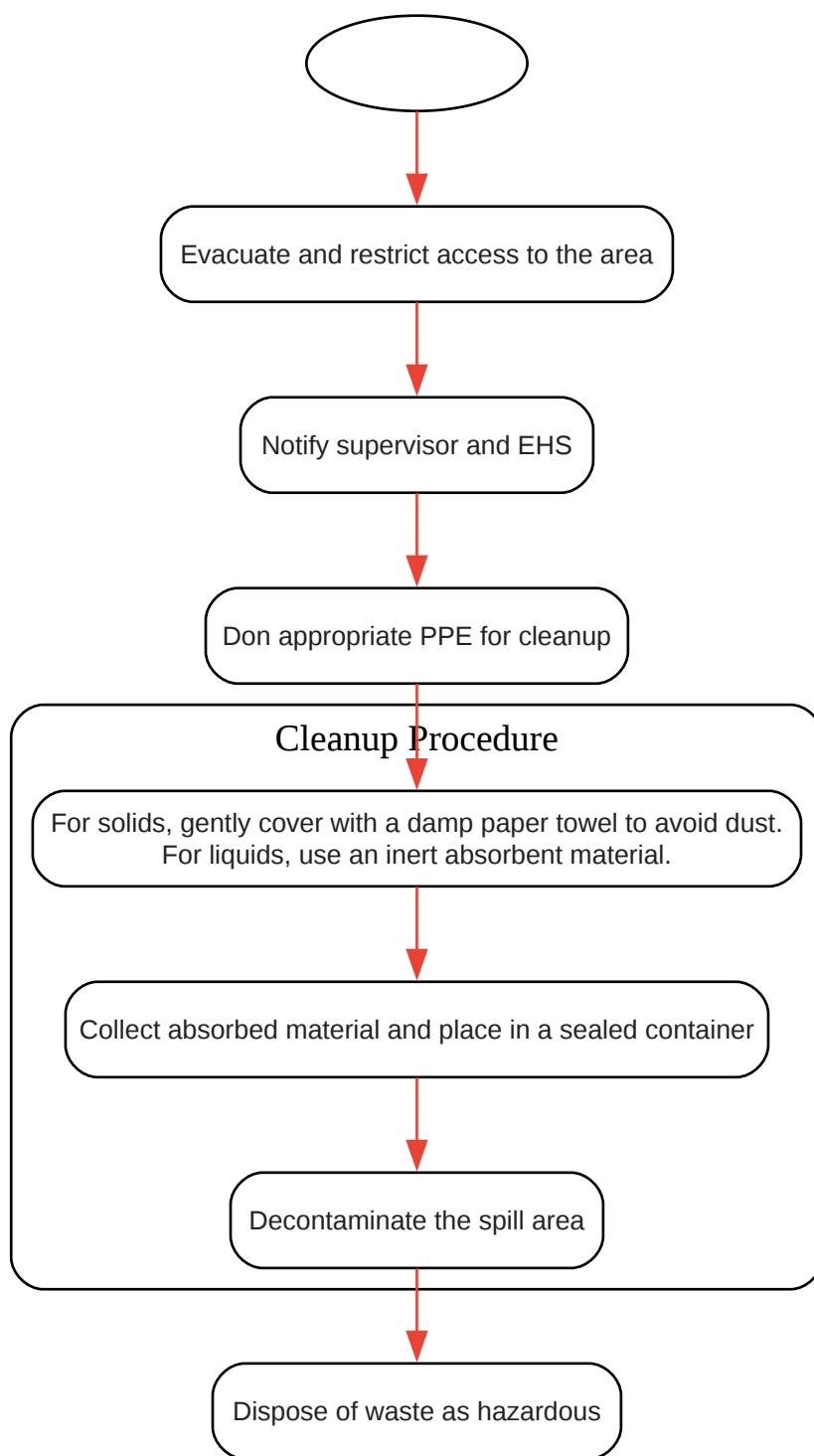


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Caption: Workflow for handling **Ethyl indole-2-carboxylate**.

Spill Management Protocol

In the event of a spill, a prompt and safe response is critical.



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Caption: Spill response workflow.

Decontamination: For minor spills, the area should be dampened to avoid raising dust.[7] Clean the area from the outside in, and wash with a detergent solution.[7]

Disposal Plan

Ethyl indole-2-carboxylate and any materials contaminated with it must be treated as hazardous waste.

- **Waste Collection:** Collect all waste, including contaminated PPE and cleaning materials, in a clearly labeled and sealed container.
- **Storage:** Store the waste container in a designated, secure area away from incompatible materials.
- **Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[8] Do not dispose of this chemical down the drain or in regular trash.[8]

By adhering to these procedures, you can ensure a safe and compliant laboratory environment for your critical research and development activities.

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